

Erythromycin Stinoprate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Erythromycin stinoprate*

CAS No.: 84252-03-9

Cat. No.: B1214457

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Erythromycin stinoprate, a salt of erythromycin propionate and N-acetyl-L-cysteine, is a macrolide antibiotic. This document provides a detailed technical guide on its chemical structure, properties, and known mechanisms of action, with a focus on its antibacterial and immunomodulatory activities. The information is intended for researchers, scientists, and professionals involved in drug development.

Chemical Structure and Properties

Erythromycin stinoprate is the salt formed between the macrolide antibiotic erythromycin 2'-propionate and the mucolytic agent N-acetyl-L-cysteine.

Chemical Structure:

- **Erythromycin Propionate:** An ester of erythromycin, which is a 14-membered macrolide lactone ring with attached deoxy sugars.

- N-Acetyl-L-cysteine: The N-acetyl derivative of the amino acid L-cysteine.

Physicochemical Properties

While specific experimental data for **erythromycin stinoprate** is limited in publicly available literature, the properties of its constituent components and related erythromycin salts provide valuable insights.

Property	Value	Source
Molecular Formula	C ₄₅ H ₈₀ N ₂ O ₁₇ S	[1]
Molecular Weight	953.2 g/mol	[1]
CAS Number	84252-03-9	[1]
IUPAC Name	(2R)-2-acetamido-3-sulfanylpropanoic acid; [(2S,3R,4S,6R)-4-(dimethylamino)-2-[[[(3R,4S,5S,6R,7R,9R,11R,12R,13S,14R)-14-ethyl-7,12,13-trihydroxy-4-[(2R,4R,5S,6S)-5-hydroxy-4-methoxy-4,6-dimethyloxan-2-yl]oxy-3,5,7,9,11,13-hexamethyl-2,10-dioxo-oxacyclotetradec-6-yl]oxy]-6-methyloxan-3-yl]propanoate	[1]
Hydrogen Bond Donor Count	7	[1]
Hydrogen Bond Acceptor Count	19	[1]

Note: Specific experimental data on the melting point, solubility, pKa, and logP of **Erythromycin stinoprate** are not readily available in the reviewed literature.

Mechanism of Action

The biological activity of **Erythromycin stinoprate** is attributable to its two components: erythromycin propionate and N-acetyl-L-cysteine.

Antibacterial Activity

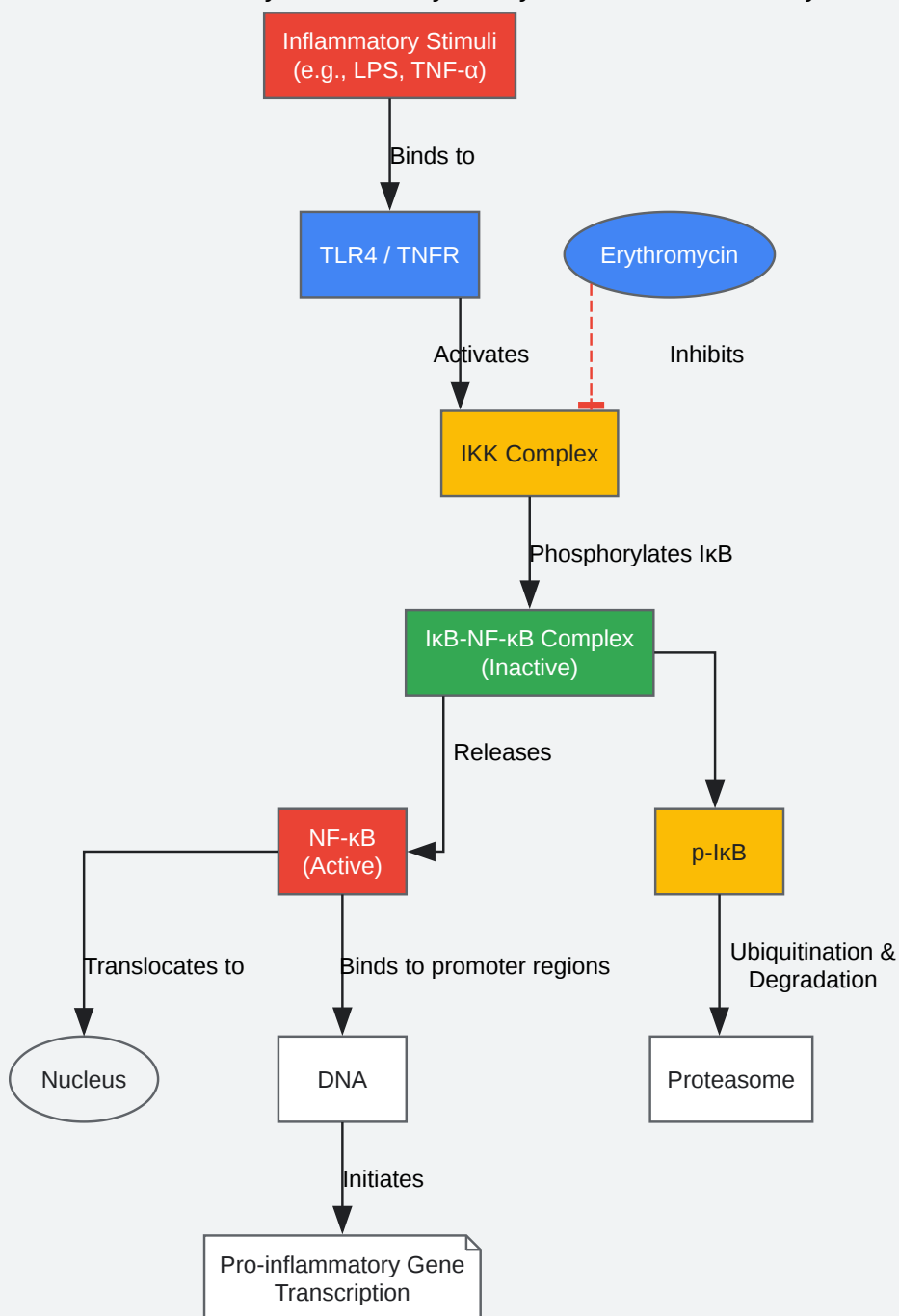
The primary mechanism of antibacterial action of erythromycin and its esters is the inhibition of protein synthesis in susceptible bacteria.[2] This is achieved through reversible binding to the 50S subunit of the bacterial ribosome, which in turn inhibits the translocation step of protein synthesis, ultimately leading to a bacteriostatic effect.[2] It is suggested that the stinoprate salt may possess enhanced binding affinity and a broader spectrum of activity compared to erythromycin alone.[2]

Immunomodulatory Effects

Beyond its antibacterial properties, erythromycin is known to exert immunomodulatory and anti-inflammatory effects.[3][4] This is primarily achieved through the inhibition of the nuclear factor-kappa B (NF- κ B) signaling pathway.[3][4] NF- κ B is a critical transcription factor that regulates the expression of numerous pro-inflammatory genes, including cytokines, chemokines, and adhesion molecules. By inhibiting the activation of NF- κ B, erythromycin can suppress the inflammatory response.

Signaling Pathway

The following diagram illustrates the proposed mechanism of the immunomodulatory action of erythromycin via the NF- κ B signaling pathway.

Immunomodulatory Action of Erythromycin via NF- κ B Pathway[Click to download full resolution via product page](#)Erythromycin's inhibition of the NF- κ B signaling pathway.

Experimental Protocols

The following are representative protocols for key assays relevant to the evaluation of **Erythromycin stinoprate**.

High-Performance Liquid Chromatography (HPLC) Analysis

This method is for the quantification of erythromycin in pharmaceutical formulations and can be adapted for **Erythromycin stinoprate**.

1. Instrumentation and Reagents:

- HPLC system with UV detector
- C18 reversed-phase column (e.g., 4.6 mm x 250 mm, 5 μ m)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium acetate
- Water (HPLC grade)
- Erythromycin reference standard

2. Chromatographic Conditions:

- Mobile Phase: Acetonitrile:Methanol:0.2 M Ammonium Acetate:Water (45:10:10:35, v/v/v), adjust pH to 7.0
- Flow Rate: 1.0 mL/min
- Column Temperature: 70°C
- Detection Wavelength: 215 nm

- Injection Volume: 20 μ L

3. Standard Solution Preparation:

- Prepare a stock solution of the erythromycin reference standard in the mobile phase.
- Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 10 to 100 μ g/mL.

4. Sample Preparation:

- Accurately weigh and powder a representative sample of the formulation.
- Dissolve a quantity of the powder equivalent to a known amount of erythromycin in the mobile phase.
- Sonicate for 15 minutes to ensure complete dissolution.
- Filter the solution through a 0.45 μ m filter before injection.

5. Analysis:

- Inject the standard and sample solutions into the HPLC system.
- Quantify the erythromycin content by comparing the peak area of the sample with the calibration curve generated from the standard solutions.

Minimum Inhibitory Concentration (MIC) Assay

This protocol determines the minimum concentration of **Erythromycin stinoprate** required to inhibit the growth of a specific bacterial strain.

1. Materials:

- **Erythromycin stinoprate**
- Sterile 96-well microtiter plates
- Mueller-Hinton Broth (MHB) or other appropriate bacterial growth medium

- Bacterial inoculum standardized to 0.5 McFarland turbidity
- Sterile saline

2. Procedure:

- Preparation of Bacterial Inoculum: Culture the test bacterium on an appropriate agar medium overnight. Suspend several colonies in sterile saline to match the turbidity of a 0.5 McFarland standard. Dilute this suspension in MHB to achieve a final concentration of approximately 5×10^5 CFU/mL in the test wells.
- Serial Dilution: Prepare a stock solution of **Erythromycin stinoprate** in a suitable solvent and then dilute it in MHB. In a 96-well plate, perform a two-fold serial dilution of the **Erythromycin stinoprate** solution in MHB to obtain a range of concentrations.
- Inoculation: Add the standardized bacterial inoculum to each well containing the different concentrations of **Erythromycin stinoprate**. Include a positive control well (bacteria without antibiotic) and a negative control well (broth only).
- Incubation: Incubate the plate at 37°C for 18-24 hours.
- Reading Results: The MIC is the lowest concentration of **Erythromycin stinoprate** at which there is no visible growth of bacteria.

NF-κB Reporter Assay

This assay measures the inhibitory effect of **Erythromycin stinoprate** on NF-κB activation in a cell-based system.

1. Materials:

- A human cell line (e.g., HEK293 or THP-1) stably or transiently transfected with an NF-κB-luciferase reporter construct.
- Cell culture medium and supplements.
- **Erythromycin stinoprate**.

- An inflammatory stimulus (e.g., TNF- α or LPS).
- Luciferase assay reagent.
- Luminometer.

2. Procedure:

- Cell Seeding: Seed the transfected cells in a 96-well plate at an appropriate density and allow them to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of **Erythromycin stinoprate** for a predetermined time (e.g., 1 hour).
- Stimulation: Stimulate the cells with an appropriate concentration of an inflammatory agent (e.g., TNF- α) to activate the NF- κ B pathway. Include unstimulated and vehicle-treated stimulated controls.
- Incubation: Incubate the cells for a further period (e.g., 6-8 hours) to allow for luciferase expression.
- Lysis and Luciferase Assay: Lyse the cells and measure the luciferase activity using a luminometer according to the manufacturer's protocol.
- Data Analysis: Normalize the luciferase activity to a measure of cell viability (e.g., from a parallel MTT assay) and calculate the percentage inhibition of NF- κ B activity at each concentration of **Erythromycin stinoprate**.

Conclusion

Erythromycin stinoprate is a macrolide antibiotic with both antibacterial and immunomodulatory properties. Its mechanism of action involves the inhibition of bacterial protein synthesis and the suppression of the pro-inflammatory NF- κ B signaling pathway. While further research is needed to fully characterize its specific physicochemical properties and to elucidate any unique signaling pathways it may modulate, the information and protocols provided in this guide offer a solid foundation for researchers and drug development professionals working with this compound.

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